

"Propanoic acid, 3-(trichlorogermyl)-" molecular weight and formula

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Compound of Interest

Compound Name: *Propanoic acid, 3-(trichlorogermyl)-*

Cat. No.: *B105624*

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An In-depth Technical Guide on **Propanoic acid, 3-(trichlorogermyl)-**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Propanoic acid, 3-(trichlorogermyl)-**, a compound of interest for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Properties

Propanoic acid, 3-(trichlorogermyl)- is an organogermanium compound with the following key identifiers and physicochemical properties.

Property	Value	Reference(s)
Molecular Formula	C3H5Cl3GeO2	[1][2][3]
Molecular Weight	252.04 g/mol	[1][2]
CAS Registry Number	15961-23-6	[1][3]
Synonyms	3-(Trichlorogermyl)propionic acid, β-(Trichlorogermyl)propionic acid, (2-CARBOXYETHYL)TRICHLOROGERMANE	[1][3]
Canonical SMILES	<chem>O=C(O)CC--INVALID-LINK--(Cl)Cl</chem>	[1]
InChI	InChI=1S/C3H5Cl3GeO2/c4-7(5,6)2-1-3(8)9/h1-2H2,(H,8,9)	[1][2]
InChIKey	NLIJOIUUVZBYQRS-UHFFFAOYSA-N	[1][2]
Melting Point	83-85 °C	[1]

Experimental Protocols: Synthesis

The synthesis of 3-(trichlorogermyl)propanoic acid can be achieved through several methods. The primary routes involve the hydrogermylation of acrylic acid or nucleophilic substitution.

Hydrogermylation of Acrylic Acid

This method involves the direct addition of a trichlorogermyl group across the double bond of acrylic acid or its derivatives.[4]

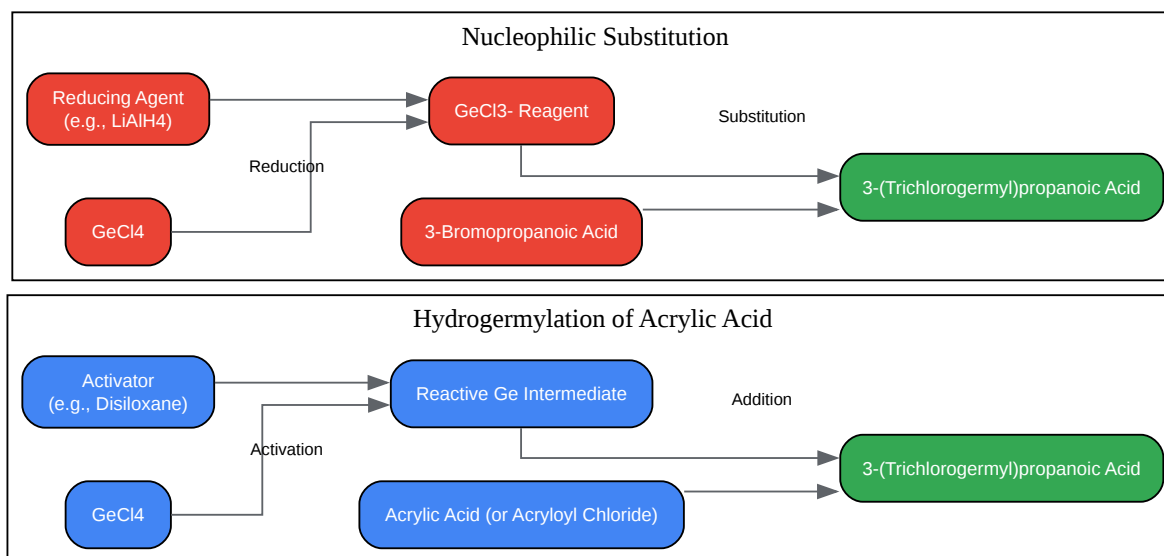
- **Reaction Mechanism:** Germanium(IV) chloride (GeCl₄) is activated to generate a reactive germanium intermediate. This intermediate, GeCl₃, then adds to the terminal carbon of the acrylic acid's double bond.
- **Key Steps:**

- Activation of GeCl_4 : GeCl_4 reacts with a reducing agent or a disiloxane, such as 1,1,3,3-tetramethyldisiloxane, to form the reactive species.
- Addition Reaction: The GeCl_3 group adds to acrylic acid. If acryloyl chloride is used as the starting material, the product is 3-(trichlorogermlyl)propionyl chloride, which can then be hydrolyzed to the desired carboxylic acid.[\[4\]](#)
- Reaction Conditions:
 - Temperature: 70–90°C (for the acid chloride synthesis).[\[4\]](#)
 - Catalyst: 1,1,3,3-Tetramethyldisiloxane is used to facilitate the activation of germanium.[\[4\]](#)
 - Solvent: Dichloromethane or anhydrous ether are suitable solvents for this reaction.[\[4\]](#)

Nucleophilic Displacement of Halides

An alternative synthesis route involves the substitution of a halide at the β -position of propanoic acid with a trichlorogermlyl group.[\[4\]](#)

- Example Protocol:
 - Substrate Preparation: The starting material is 3-bromopropanoic acid.
 - Reagent Generation: The GeCl_3^- reagent is generated in situ through the reduction of GeCl_4 with a reducing agent like lithium aluminum hydride.
 - Reaction: The 3-bromopropanoic acid is treated with the generated GeCl_3^- , leading to the displacement of the bromide ion and the formation of 3-(trichlorogermlyl)propanoic acid.[\[4\]](#)



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Caption: Synthesis pathways for 3-(trichlorogermyl)propanoic acid.

Reactivity and Derivatives

Propanoic acid, 3-(trichlorogermyl)- serves as a precursor for other organogermanium compounds. A notable reaction is its conversion to 3-(triphenylgermyl)propanoic acid by substituting the chloro groups with phenyl groups using phenylmagnesium bromide.^[4] The electron-withdrawing nature of the chlorine atoms in the trichlorogermyl group enhances its reactivity compared to the bulkier phenyl substituents in the triphenylgermyl derivative.^[4]

Potential Applications and Biological Activity

While detailed biological studies on 3-(trichlorogermyl)propanoic acid are limited, its derivatives and related compounds have shown significant biological and material science applications.

- **Material Development and Catalysis:** The unique properties of this compound make it a candidate for the development of advanced materials and as a catalyst in specific chemical

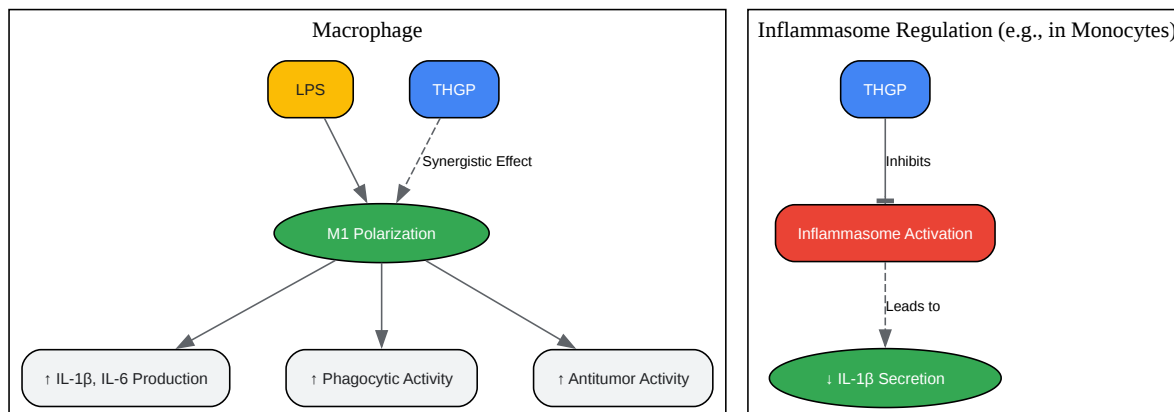
reactions.[4]

- **Antitumor Activity:** A study has indicated that 3-(trichlorogermyl)propanoic acid possesses significant antitumor activity, which may be linked to the enhancement of the immune response against cancer cells, including the maturation of natural killer cells.[4]

Related Compounds: 3-(Trihydroxygermyl)propanoic Acid (THGP)

3-(Trichlorogermyl)propanoic acid is a precursor to 3-(trihydroxygermyl)propanoic acid (THGP), which is formed through the hydrolysis of the Ge-Cl bonds. THGP has been more extensively studied for its biological effects.

- **Anti-inflammatory Properties:** THGP has been shown to suppress the activation of the inflammasome in human monocytes, inhibiting the secretion of interleukin-1 β (IL-1 β) and the activation of caspase-1.[5] It also interferes with ATP-induced calcium influx in human epithelial cells, thereby suppressing pyroptosis, a form of inflammatory cell death.[5]
- **Macrophage Polarization:** In combination with lipopolysaccharide (LPS), THGP has been found to synergistically promote the differentiation of macrophages to the M1 phenotype.[6] This M1 polarization is associated with enhanced phagocytic and antitumor activities, suggesting potential applications in cancer immunotherapy.[6]
- **Mechanism of Action:** The biological activity of THGP may be related to its ability to form complexes with molecules like adenosine triphosphate (ATP), which could modulate cellular signaling pathways.[5]



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Caption: Hypothesized signaling effects of the related compound THGP.

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